

1-tert-Butyl-4-chlorocyclohexane: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: **1-tert-Butyl-4-chlorocyclohexane**

Cat. No.: **B3054821**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and hazards associated with **1-tert-Butyl-4-chlorocyclohexane**, a crucial resource for laboratory personnel. Due to the limited availability of specific quantitative toxicity data for this compound, this document emphasizes preventative safety measures based on its known hazard classifications and general best practices for handling chlorinated hydrocarbons.

Chemical Identification and Physical Properties

1-tert-Butyl-4-chlorocyclohexane is a substituted cycloalkane. Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₉ Cl	[1] [2]
Molecular Weight	174.71 g/mol	[1]
CAS Number	62056-46-6	[2]
Boiling Point	216.2 °C at 760 mmHg	[2]
Flash Point	79.1 °C	[2]
Vapor Pressure	0.208 mmHg at 25 °C	[2]
Density	0.92 g/cm ³	[2]

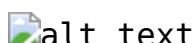
Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-tert-Butyl-4-chlorocyclohexane** is classified as a hazardous substance.[\[1\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning[\[1\]](#)

Precautionary Statements:[\[1\]](#)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **1-tert-Butyl-4-chlorocyclohexane** are not readily available in the public domain. The hazard assessment is therefore based on its GHS classification. The primary hazards are irritation to the skin, eyes, and respiratory system.[\[1\]](#)

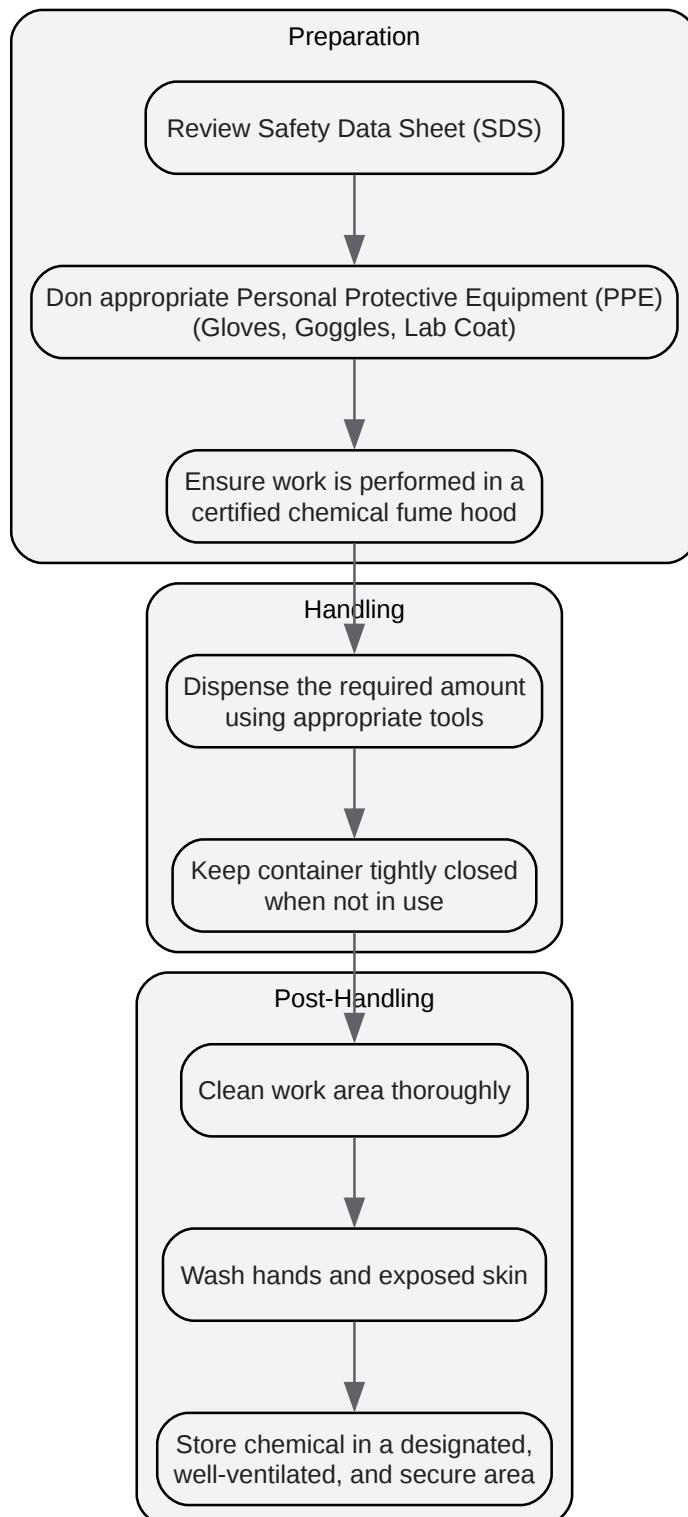
Experimental Protocols and Safe Handling

Adherence to strict safety protocols is essential when working with **1-tert-Butyl-4-chlorocyclohexane**. The following workflows provide a general framework for safe handling, storage, and disposal.

General Handling Protocol

This workflow outlines the essential steps for safely handling **1-tert-Butyl-4-chlorocyclohexane** in a laboratory setting.

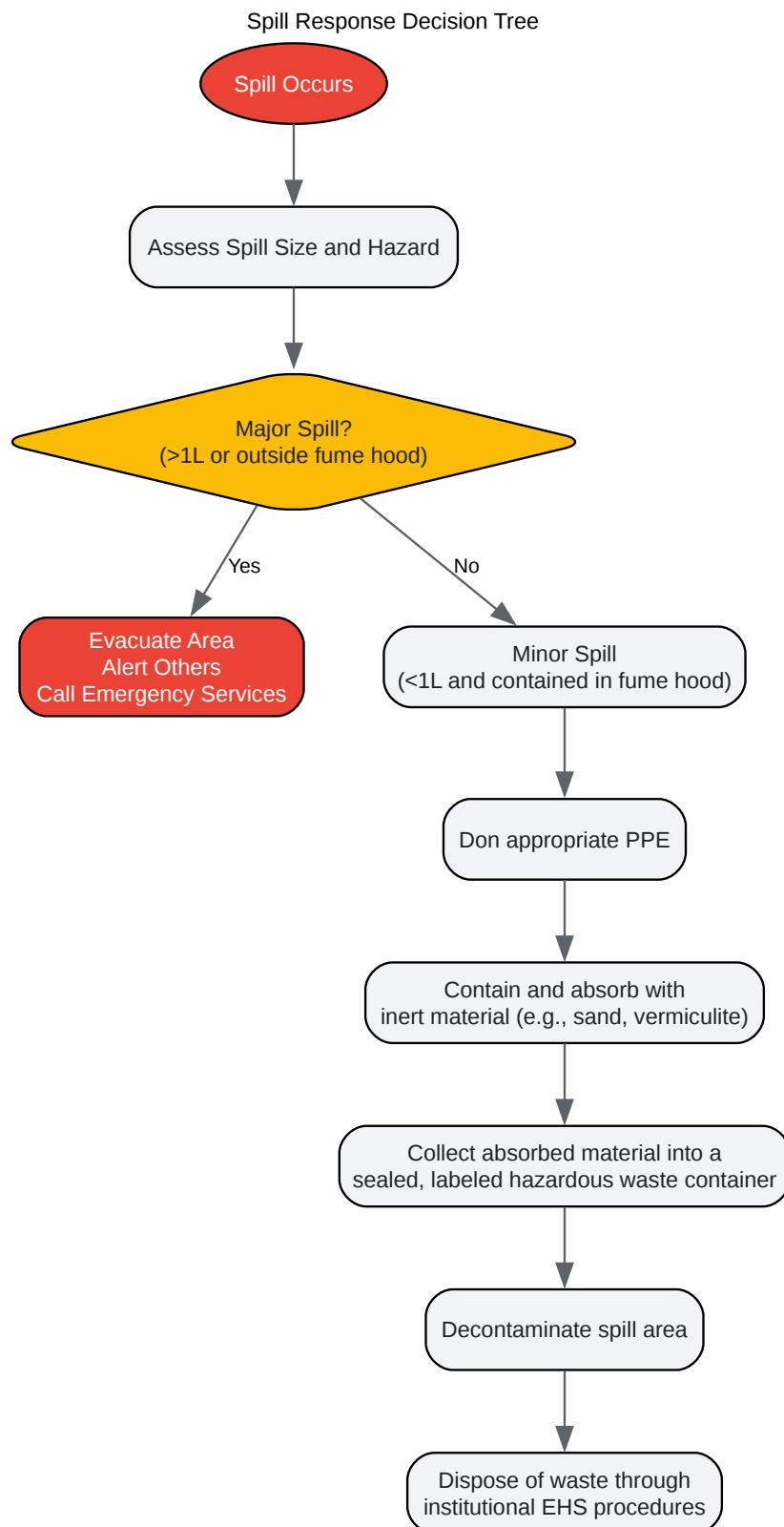
General Handling Workflow for 1-tert-Butyl-4-chlorocyclohexane

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Caption: General Handling Workflow for **1-tert-Butyl-4-chlorocyclohexane**.

Spill Response Protocol

This logical diagram outlines the decision-making process in the event of a chemical spill.

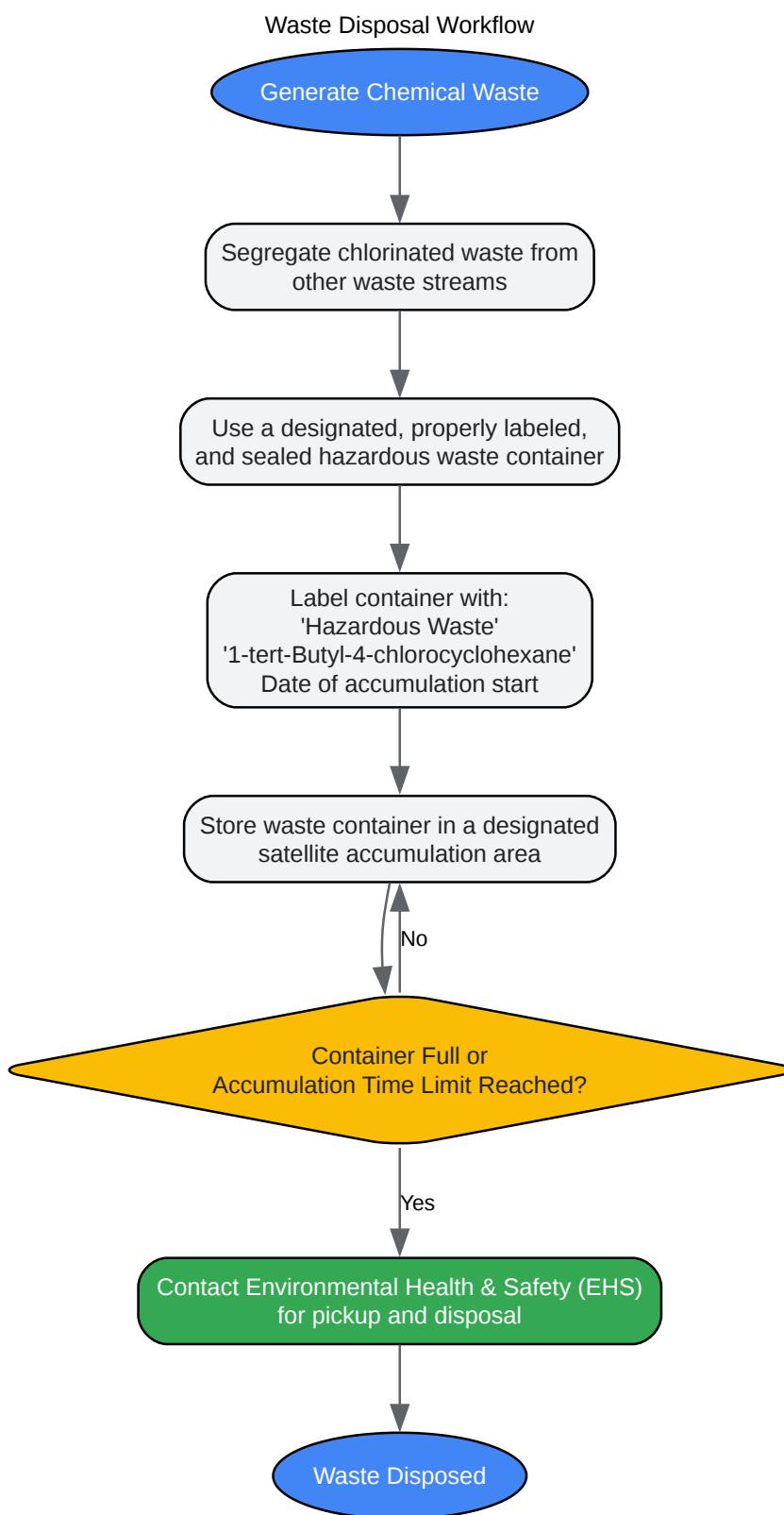


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Caption: Spill Response Decision Tree.

Waste Disposal Protocol

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.



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Caption: Waste Disposal Workflow.

Emergency Procedures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Stability

Proper storage is necessary to maintain the chemical's integrity and prevent hazardous situations.

Condition	Recommendation
Storage Temperature	Store in a cool, dry, well-ventilated area away from incompatible substances.
Container	Keep container tightly closed.
Incompatible Materials	Strong oxidizing agents. ^[3]
Stability	Stable under normal temperatures and pressures.

Disposal Considerations

Dispose of **1-tert-Butyl-4-chlorocyclohexane** and its containers in accordance with local, regional, and national regulations. It should be treated as hazardous waste. Do not dispose of it down the drain or with regular trash.

Conclusion

While specific toxicity data for **1-tert-Butyl-4-chlorocyclohexane** is limited, its GHS classification clearly indicates that it is a hazardous substance requiring careful handling. By adhering to the protocols outlined in this guide, researchers and scientists can minimize their risk of exposure and ensure a safe laboratory environment. Always consult the most recent Safety Data Sheet before working with this or any other chemical.

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- To cite this document: BenchChem. [1-tert-Butyl-4-chlorocyclohexane: A Technical Guide to Safety and Hazards]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3054821#1-tert-butyl-4-chlorocyclohexane-safety-and-hazards\]](https://www.benchchem.com/product/b3054821#1-tert-butyl-4-chlorocyclohexane-safety-and-hazards)

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